

# Sarracine N-oxide: A Technical Overview of its Natural Sources, Isolation, and Characterization

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## Compound of Interest

Compound Name: Sarracine N-oxide

Cat. No.: B3032459

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## Introduction

**Sarracine N-oxide** is a pyrrolizidine alkaloid, a class of naturally occurring compounds known for their significant biological activities. These activities range from hepatotoxicity to potential therapeutic applications. This technical guide provides a comprehensive overview of the current knowledge regarding the natural sources of **Sarracine N-oxide**, general methodologies for its isolation and purification, and its physicochemical properties. The guide also explores the known biological activities of related compounds to infer the potential pharmacological profile of **Sarracine N-oxide**, a subject that remains largely unexplored.

## Natural Sources of Sarracine N-oxide

**Sarracine N-oxide**, as a pyrrolizidine alkaloid, is primarily found in plants of the genus *Senecio*, which belongs to the Asteraceae family. This large genus, comprising over 1,000 species, is a well-documented source of a diverse array of pyrrolizidine alkaloids. While the presence of sarracine, the parent tertiary amine of **Sarracine N-oxide**, has been reported in several *Senecio* species, the specific distribution and concentration of **Sarracine N-oxide** are not extensively documented in publicly available literature. It is important to note that pyrrolizidine alkaloids often exist in plants as both the free base and the corresponding N-oxide form.<sup>[1]</sup>

## Physicochemical Properties

The fundamental physicochemical properties of **Sarracine N-oxide** have been computed and are available in public databases such as PubChem.<sup>[2]</sup> A summary of these properties is presented in Table 1.

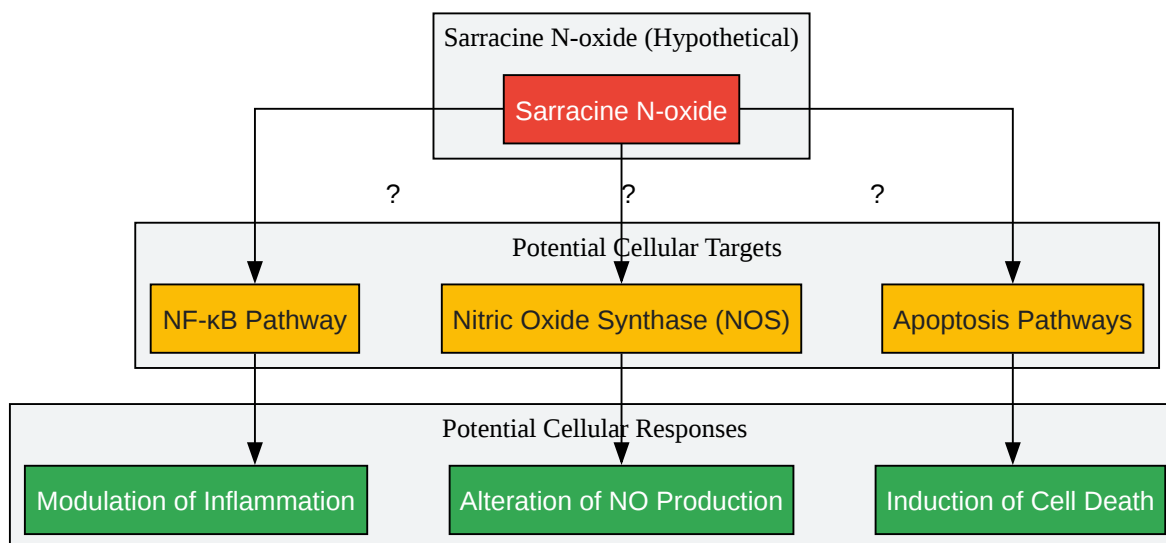
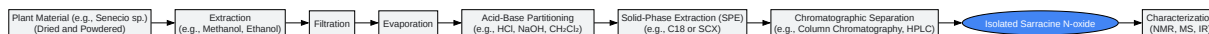
Table 1: Physicochemical Properties of **Sarracine N-oxide**<sup>[2]</sup>

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>27</sub> NO <sub>6</sub>
Molecular Weight	353.4 g/mol
Exact Mass	353.18383758 Da
IUPAC Name	[7-[(E)-2-methylbut-2-enoyl]oxy-4-oxido-2,3,5,6,7,8-hexahydro-1H-pyrrolizin-4-ium-1-yl]methyl (E)-2-(hydroxymethyl)but-2-enoate
CAS Number	19038-27-8

Note: The data presented in this table are computed and not experimentally determined.

## Isolation and Purification: A General Protocol

A specific, detailed protocol for the isolation and purification of **Sarracine N-oxide** from a natural source is not available in the current scientific literature. However, based on established methods for the extraction of pyrrolizidine alkaloids and their N-oxides from Senecio species, a general experimental workflow can be proposed. This workflow is depicted in the following diagram and detailed in the subsequent protocol.



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## References

- 1. mdpi.com [mdpi.com]
- 2. Sarracine N-oxide | C<sub>18</sub>H<sub>27</sub>NO<sub>6</sub> | CID 5799962 - PubChem [pubchem.ncbi.nlm.nih.gov]
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